

Application Notes and Protocols: MMP-9 Inhibition Assay with Tigapotide

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Compound of Interest

Compound Name:	Tigapotide
Cat. No.:	B15581151

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Introduction

Matrix metalloproteinase-9 (MMP-9), also known as gelatinase B, is a zinc-dependent endopeptidase that plays a crucial role in the degradation of extracellular matrix (ECM) components, particularly type IV collagen, a major component of basement membranes.^[1] Dysregulated MMP-9 activity is implicated in a variety of pathological processes, including tumor invasion and metastasis, inflammation, and angiogenesis.^{[2][3]} Consequently, the inhibition of MMP-9 has emerged as a significant therapeutic strategy in drug development.^[4]

Tigapotide, also known as PCK3145, is a 15-mer synthetic peptide derived from the prostate secretory protein (PSP94).^[5] It has been investigated for its anti-cancer properties, which are partly attributed to its effect on MMP-9.^{[5][6]} Notably, the primary mechanism of **Tigapotide**'s action on MMP-9 is not direct enzymatic inhibition but rather the inhibition of its secretion from cells.^{[7][8]} This is achieved by triggering intracellular signaling pathways that lead to a decrease in the expression of factors that stabilize MMP-9 mRNA.^[9]

This document provides detailed protocols for two distinct assays to evaluate the effect of **Tigapotide** on MMP-9:

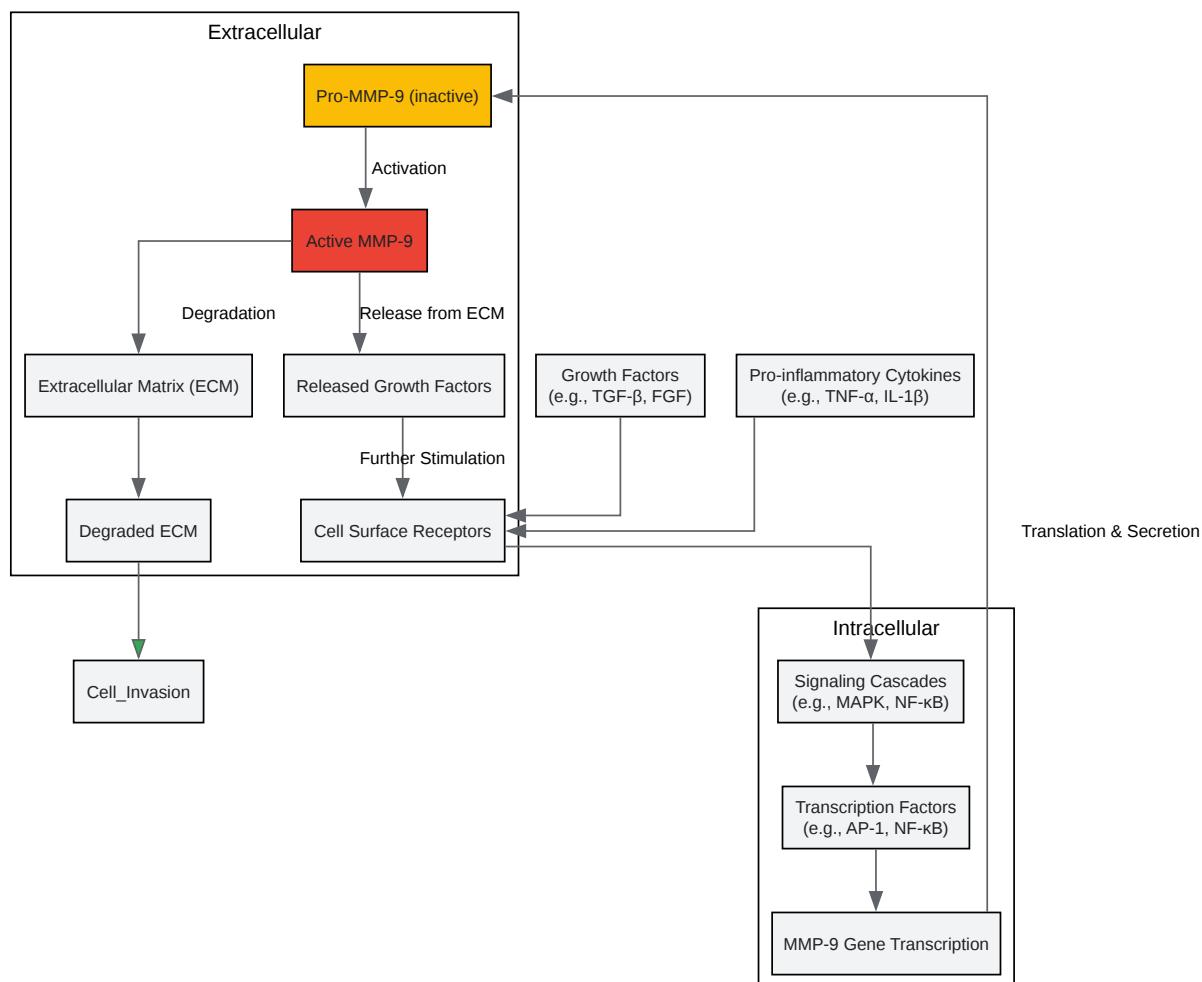
- A direct in vitro fluorometric assay to assess for any potential direct enzymatic inhibition.

- A cell-based assay to quantify the inhibitory effect of **Tigapotide** on MMP-9 secretion, reflecting its known biological mechanism.

Signaling Pathways and Experimental Workflow

MMP-9 Signaling Pathway in Cancer Progression

MMP-9 is involved in multiple signaling pathways that promote cancer progression. Its expression can be induced by various growth factors and pro-inflammatory cytokines. Once active, MMP-9 degrades the ECM, releasing sequestered growth factors and facilitating cell migration and invasion.^[9]

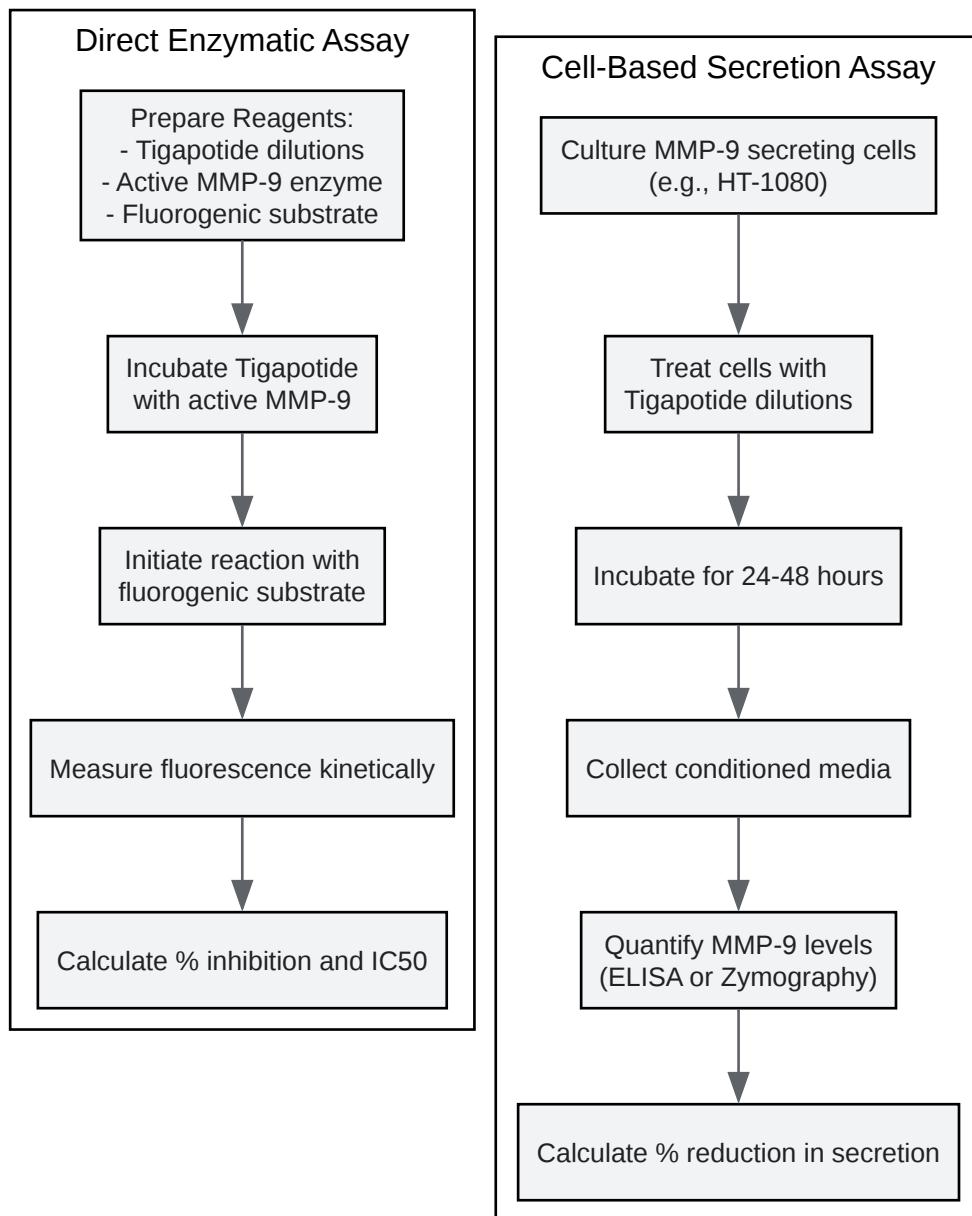


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Caption: MMP-9 signaling pathway in cancer.

Experimental Workflow for MMP-9 Inhibition Assays

The overall workflow involves preparing the inhibitor and enzyme/cells, performing the respective assays, and analyzing the data to determine the extent of inhibition.



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